

(3,5-Bis(trifluoromethyl)phenyl)methanamine hydrochloride safety data sheet

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Compound of Interest

Compound Name: (3,5-Bis(trifluoromethyl)phenyl)methanamine hydrochloride

Cat. No.: B1320715

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An In-depth Technical Guide to the Safety of **(3,5-Bis(trifluoromethyl)phenyl)methanamine Hydrochloride** For Researchers, Scientists, and Drug Development Professionals

Disclaimer: This document synthesizes publicly available safety data. The most comprehensive and detailed safety information located pertains to the free base, 3,5-Bis(trifluoromethyl)benzylamine (CAS No. 85068-29-7). Due to the limited availability of a detailed Safety Data Sheet (SDS) for **(3,5-Bis(trifluoromethyl)phenyl)methanamine hydrochloride** (CAS No. 42365-62-8), the data for the free base is presented here as a close surrogate. It is imperative to consult the specific SDS provided by the supplier before handling this chemical.

Chemical Identification and Physical Properties

This section outlines the basic chemical identifiers and physical characteristics of 3,5-Bis(trifluoromethyl)benzylamine, the free base of the compound of interest.

Property	Value	Reference
Chemical Name	3,5-Bis(trifluoromethyl)benzylamine	[1][2]
Synonyms	(3,5-Bis(trifluoromethyl)phenyl)methanamine, MBT-BYM	[2]
CAS Number	85068-29-7	[1][2]
Molecular Formula	C ₉ H ₇ F ₆ N	[1][2]
Molecular Weight	243.15 g/mol	[1]
Appearance	Solid	[1]
Melting Point/Range	58 - 61 °C (136 - 142 °F)	
Boiling Point/Range	113 °C / 5.3 kPa	[3]
Flash Point	75 °C	[3]
Relative Density	1.24	[3]

Hazard Identification and Classification

The following table summarizes the GHS hazard classification for 3,5-Bis(trifluoromethyl)benzylamine.

Hazard Class	Hazard Category	GHS Statement
Acute Toxicity, Oral	Category 4	H302: Harmful if swallowed.[1]
Acute Toxicity, Dermal	Category 4	H312: Harmful in contact with skin.[1]
Skin Corrosion/Irritation	Category 1B	H314: Causes severe skin burns and eye damage.[1][2][4]
Serious Eye Damage/Eye Irritation	Category 1	H318: Causes serious eye damage.[1][2]
Specific target organ toxicity — single exposure	Category 3	H335: May cause respiratory irritation.[2]

Signal Word: Danger[2]

Hazard Pictograms:

- GHS05: Corrosion[2]
- GHS07: Harmful/Irritant[2][5]

Experimental Protocols

While specific experimental data for this compound is not publicly available, the information presented in Safety Data Sheets is typically generated using standardized testing protocols, such as those established by the OECD (Organisation for Economic Co-operation and Development) or similar regulatory bodies.

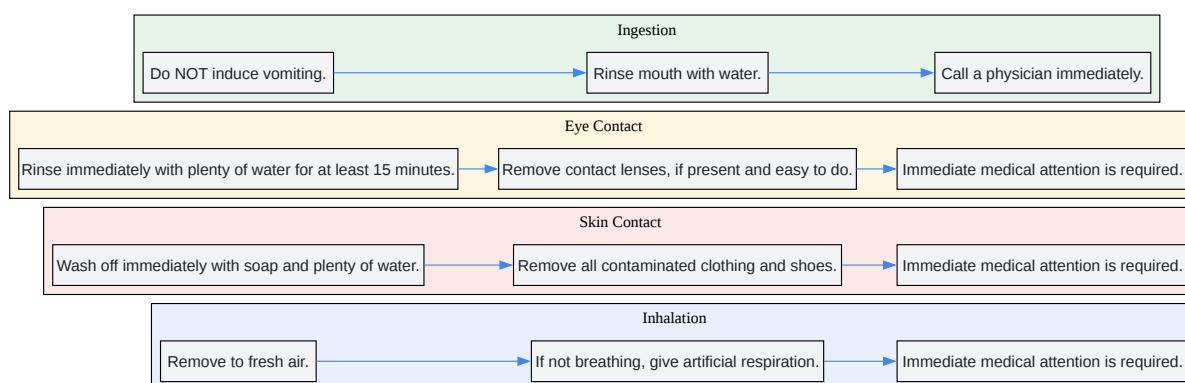
- Acute Oral Toxicity: Typically determined using OECD Test Guideline 423 (Acute Oral toxicity – Acute Toxic Class Method), which involves the administration of the substance to fasted animals, followed by observation for a set period.
- Skin Corrosion/Irritation: OECD Test Guideline 431 (In vitro Skin Corrosion: Reconstructed Human Epidermis (RHE) Test Method) or OECD 439 (In vitro Skin Irritation: Reconstructed

Human Epidermis Test Method) are common in vitro methods. In vivo studies, such as OECD 404, involve applying the substance to the skin of test animals.

- **Serious Eye Damage/Irritation:** OECD Test Guideline 437 (Bovine Corneal Opacity and Permeability Test Method) is an in vitro method. In vivo studies, like OECD 405, involve applying the substance to the eyes of test animals.
- **Physical Properties:** Standardized methods from organizations like ASTM International are used to determine physical properties such as melting point, boiling point, and flash point.

First Aid Measures

In the event of exposure, immediate action is crucial. The following diagram outlines the recommended first-aid procedures.

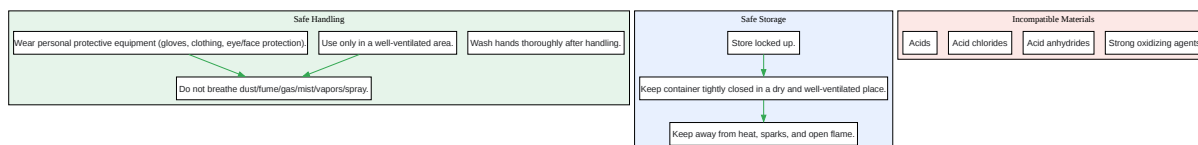


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First Aid Procedures for Exposure

Handling and Storage

Proper handling and storage are essential to minimize risk. The logical relationship between handling practices and safety is depicted below.



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Safe Handling and Storage Practices

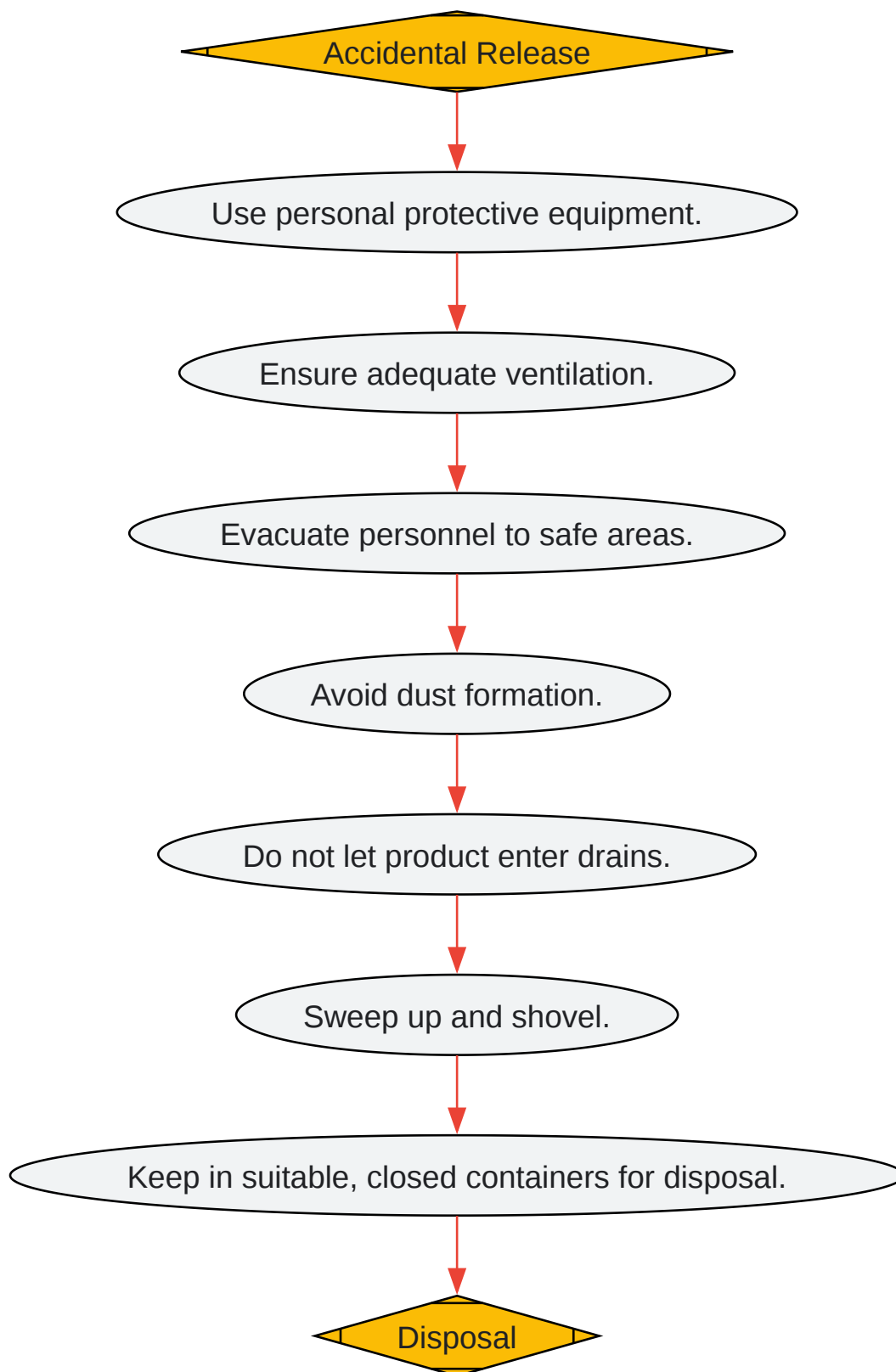
Fire-Fighting Measures

In the event of a fire, appropriate extinguishing media should be used.

- Suitable Extinguishing Media: Use water spray, alcohol-resistant foam, dry chemical, or carbon dioxide.[6]
- Specific Hazards: Thermal decomposition can produce nitrogen oxides (NO_x), carbon monoxide (CO), carbon dioxide (CO₂), and hydrogen fluoride (HF).[1][2]
- Protective Equipment: Wear self-contained breathing apparatus for firefighting if necessary. [6]

Accidental Release Measures

The workflow for responding to an accidental release is outlined below.



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Accidental Release Response Workflow

Toxicological Information

This section provides a summary of the known toxicological effects.

Effect	Finding	Reference
Acute Effects	Harmful if swallowed or in contact with skin.[1] Causes severe skin burns and eye damage.[1][2][4] May cause respiratory irritation.[2]	
Symptoms of Overexposure	Ingestion can cause severe swelling and damage to the delicate tissue and danger of perforation.[7] Overexposure may result in methemoglobinemia, leading to cyanosis (blue discoloration of lips and fingernails).[2] Material is destructive to the tissue of the mucous membranes and upper respiratory tract.[2]	
Chronic Effects	No data available on germ cell mutagenicity, carcinogenicity, or reproductive toxicity.[1]	
Endocrine Disrupting Properties	This product does not contain any known or suspected endocrine disruptors.[1]	

Ecological Information

Limited data is available regarding the ecological impact of this substance. Based on the available information, the classification criteria for environmental hazards are not met.[1]

Disposal Considerations

Dispose of contents and container in accordance with local, regional, national, and international regulations. Waste should be sent to an approved waste disposal plant.[7]

This guide is intended for informational purposes and should not be a substitute for a formal Safety Data Sheet. Always refer to the SDS provided by your supplier for the most accurate and up-to-date information.

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